

Liquid chromatography-mass spectrometry (LC-MS) method for 2-Hydroxyisovaleric acid

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Compound of Interest

Compound Name: (+)-2-Hydroxyisovaleric acid

CAS No.: 600-37-3

Cat. No.: B1210603

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An LC-MS/MS Application Note and Protocol for the Quantitative Analysis of 2-Hydroxyisovaleric Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the quantitative analysis of 2-Hydroxyisovaleric acid in biological matrices using Liquid Chromatography-Mass Spectrometry (LC-MS). 2-Hydroxyisovaleric acid is a metabolite of the branched-chain amino acid leucine. Elevated levels of this organic acid in biological fluids can be indicative of certain metabolic disorders, including the genetic condition known as Maple Syrup Urine Disease (MSUD). Accurate and sensitive quantification of 2-Hydroxyisovaleric acid is crucial for the diagnosis, monitoring, and understanding of these metabolic conditions.

This application note details the experimental procedures for sample preparation from plasma and urine, optimized LC-MS/MS parameters, and data analysis. The provided protocols are intended to serve as a robust starting point for researchers, and can be further optimized based on specific instrumentation and sample types.

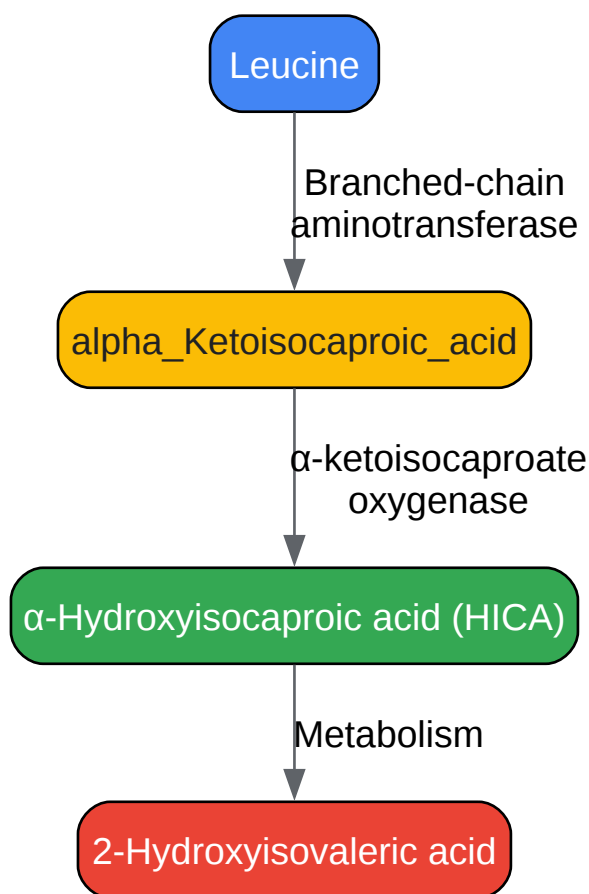
Quantitative Data Summary

The following table summarizes the typical quantitative performance parameters for the LC-MS/MS method described herein. These values are based on established methods for similar analytes and should be validated in the user's laboratory.

Parameter	2-Hydroxyisovaleric acid
Linearity Range	0.1 - 10.0 µg/mL
Lower Limit of Quantification (LLOQ)	0.008 µg/mL ^[1]
Limit of Detection (LOD)	0.003 µg/mL ^[1]
Recovery	90 - 110%
Precision (%CV)	< 15%
Accuracy (%RE)	± 15%

Signaling Pathway and Experimental Workflow

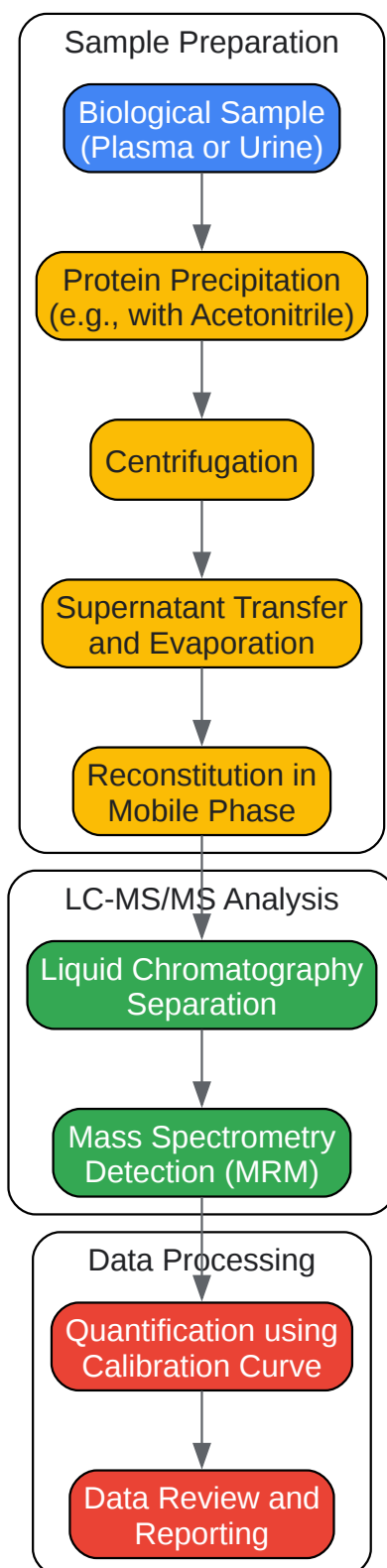
The metabolic pathway of leucine leading to the formation of 2-Hydroxyisovaleric acid is a key area of interest in the study of metabolic disorders. The following diagram illustrates this pathway.



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Figure 1: Metabolic pathway of Leucine to 2-Hydroxyisovaleric acid.

The general workflow for the quantitative analysis of 2-Hydroxyisovaleric acid from biological samples is depicted in the following diagram.



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Figure 2: Experimental workflow for 2-Hydroxyisovaleric acid analysis.

Experimental Protocols

Materials and Reagents

- 2-Hydroxyisovaleric acid standard (Sigma-Aldrich or equivalent)
- Isotopically labeled internal standard (e.g., 2-Hydroxyisovaleric acid-d7)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid ($\geq 98\%$)
- Human plasma and urine (drug-free)
- Microcentrifuge tubes (1.5 mL)
- Autosampler vials with inserts

Sample Preparation

Plasma Sample Preparation (Protein Precipitation)

- To 100 μL of plasma sample in a microcentrifuge tube, add 300 μL of ice-cold acetonitrile containing the internal standard.
- Vortex the mixture vigorously for 30 seconds to precipitate proteins.
- Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μL of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Vortex for 15 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

Urine Sample Preparation (Dilute-and-Shoot)

- Thaw frozen urine samples at room temperature and vortex to ensure homogeneity.
- Centrifuge the urine sample at 4,000 rpm for 5 minutes to pellet any particulate matter.
- Dilute 50 μ L of the urine supernatant with 450 μ L of the initial mobile phase containing the internal standard.
- Vortex the mixture for 15 seconds.
- Transfer the diluted sample to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Method

Liquid Chromatography Conditions

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is recommended. For challenging isomer separations, consider a phenyl or embedded polar group column.
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Flow Rate: 0.35 mL/min^[1]
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Gradient Program:

Time (min)	%B
0.0	5
1.0	5
5.0	95
6.0	95
6.1	5

| 8.0 | 5 |

Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
- Multiple Reaction Monitoring (MRM) Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
2-Hydroxyisovaleric acid	117.1	59.0	Optimize for specific instrument

| Internal Standard (d7) | 124.1 | Optimize | Optimize for specific instrument |

- Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for the specific mass spectrometer being used.

Calibration and Quality Control

- Prepare a stock solution of 2-Hydroxyisovaleric acid in methanol.
- Create a series of working standard solutions by serially diluting the stock solution.

- Spike the working standards into the appropriate biological matrix (plasma or urine) to prepare calibration standards covering the desired concentration range (e.g., 0.1 to 10.0 µg/mL).
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner as the calibration standards.
- Process the calibration standards and QC samples alongside the unknown samples using the described sample preparation protocol.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. A linear regression with a weighting factor of $1/x$ or $1/x^2$ is typically used.
- The concentration of 2-Hydroxyisovaleric acid in the unknown samples is then determined from the calibration curve.

Conclusion

This application note provides a detailed and robust LC-MS/MS method for the quantitative analysis of 2-Hydroxyisovaleric acid in biological matrices. The described protocols for sample preparation and instrumental analysis are designed to offer high sensitivity and specificity, which are essential for clinical and research applications. As with any analytical method, it is crucial to perform a full validation in the end-user's laboratory to ensure its performance meets the required standards for the intended application.

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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- To cite this document: BenchChem. [Liquid chromatography-mass spectrometry (LC-MS) method for 2-Hydroxyisovaleric acid]. BenchChem, [2026]. [Online PDF]. Available at:

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